

Technical Guide: 2-Diazo-1-indanone and Related Compounds

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Compound of Interest

Compound Name: 1-Indanone, 2-diazo-

Cat. No.: B157840

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the chemical identifier and safety information for 2-diazo-1-indanone. Extensive searches have not identified a specific CAS number for 2-diazo-1-indanone. However, information is available for structurally related compounds, which is presented herein to guide researchers in their work. The primary focus of this guide will be on 1,2-Indanedione (CAS No. 16214-27-0), a closely related compound for which safety data is available.

Chemical Identification

While a specific CAS number for 2-diazo-1-indanone remains elusive in public databases, it is crucial to distinguish it from its isomers and related structures for which data is available.

- Requested Compound: 2-diazo-1-indanone
- Closest Related Compound with CAS Number: 1,2-Indanedione
 - CAS Number: 16214-27-0[1][2]
 - Synonyms: Indan-1,2-dione[1]
 - Molecular Formula: C₉H₆O₂[2]
- Other Related Compounds:

- 1-Indanone: CAS No. 83-33-0[3][4][5]
- 2-Indanone: CAS No. 615-13-4[6][7]
- 2-Diazo-1,3-indanedione: Synthesis methods are known, but a specific CAS number and comprehensive safety data are not readily available in the searched resources.[8]
- 1-Diazo-2-indanone: Listed in PubChem (CID 86226893) but without an assigned CAS number.[9]

Safety Information for 1,2-Indanedione (CAS No. 16214-27-0)

The following safety information is for 1,2-Indanedione, which is structurally similar to the requested compound. Researchers should handle all diazo compounds with caution due to their potential for instability.

Data Presentation: Summary of Safety Data for 1,2-Indanedione

Property	Value
GHS Classification	Not classified as hazardous
GHS Label Elements	None
Hazard Pictograms	None
Signal Word	None
Hazard Statements	None
Precautionary Statements	None
Physical State	Solid
Melting Point	97 °C (207 °F)[1]
Flash Point	Not applicable[1]
Solubility in Water	Slightly soluble[1]
Explosion Hazard	Product does not present an explosion hazard[1]

Handling and Storage:

- Handling: Avoid breathing dust. Wash hands and face thoroughly after handling. Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing.[2]
- Storage: Keep container tightly closed. Store in a cool, dark, and dry place. Store away from incompatible materials such as oxidizing agents.[2]

First Aid Measures:

- Inhalation: Move to fresh air. Consult a doctor if you feel unwell.
- Skin Contact: Remove contaminated clothing. Rinse skin with water. If irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[2]

- Ingestion: Rinse mouth. Get medical advice if you feel unwell.[2]

Experimental Protocols

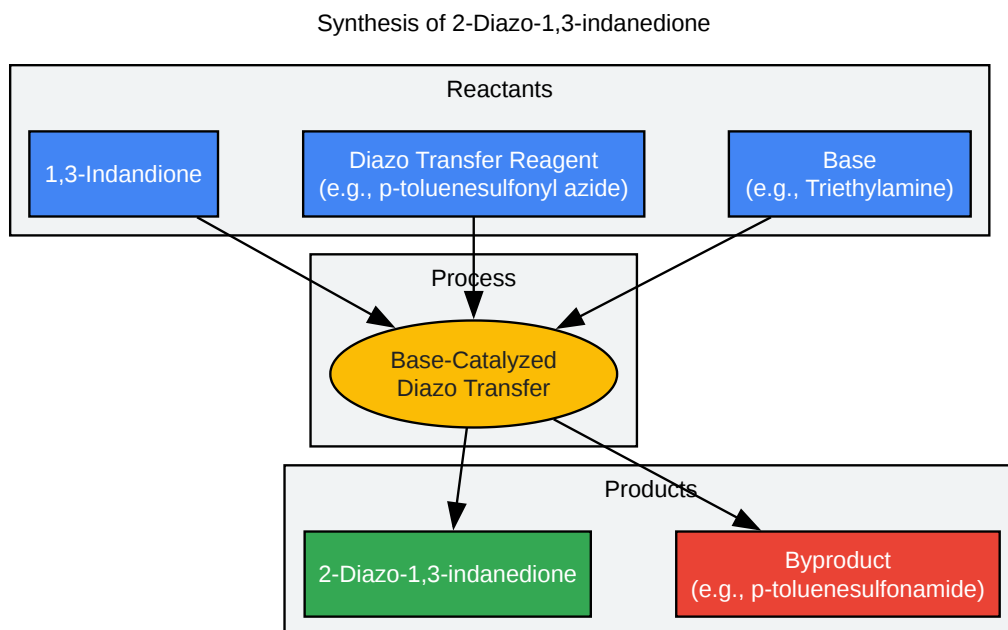
Synthesis of 2-Diazo-1,3-indanedione:

While a specific protocol for 2-diazo-1-indanone was not found, a general method for the synthesis of the related compound, 2-diazo-1,3-indanedione, involves a base-catalyzed diazo transfer reaction.[8]

General Procedure:

- 1,3-Indandione is treated with a diazo transfer reagent, such as p-toluenesulfonyl azide or methanesulfonyl azide.
- The reaction is carried out in the presence of a base. Various bases have been reported, including potassium ethoxide, triethylamine, or cesium carbonate.[8]
- The reaction proceeds via the electrophilic addition of the enolate of 1,3-indandione to the azide, followed by the elimination of the corresponding sulfonamide.[8]

Logical Relationship: Synthesis of 2-Diazo-1,3-indanedione

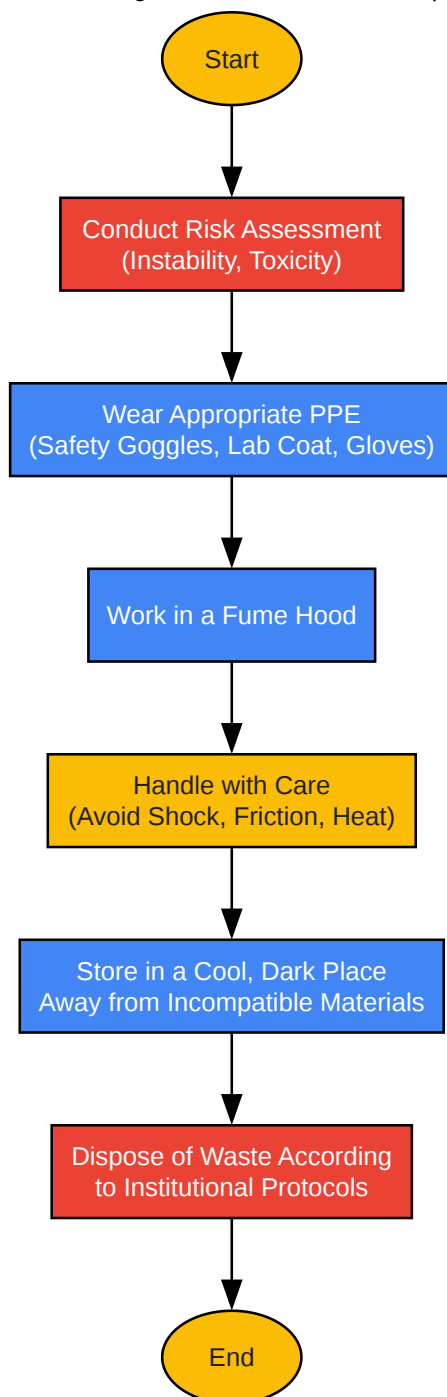


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Caption: A diagram illustrating the general synthetic pathway to 2-diazo-1,3-indanedione.

Experimental Workflow: General Handling of Diazo Compounds

General Handling Workflow for Diazo Compounds

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Caption: A workflow diagram for the safe handling of potentially hazardous diazo compounds.

Disclaimer: The information provided in this guide is for informational purposes only and is based on the available data for structurally related compounds. The absence of a specific CAS number and safety data for 2-diazo-1-indanone necessitates that researchers treat this compound with extreme caution. A thorough risk assessment should be conducted before handling this or any related chemical. Always consult the most current Safety Data Sheet (SDS) for any chemical you are working with and follow all institutional safety protocols.

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